

Application Notes: Measuring Phosphatidylinositol 4-Phosphate (PI4P) Levels Following GSK-A1 Treatment

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Compound of Interest

Compound Name: GSK-A1

Cat. No.: B607882

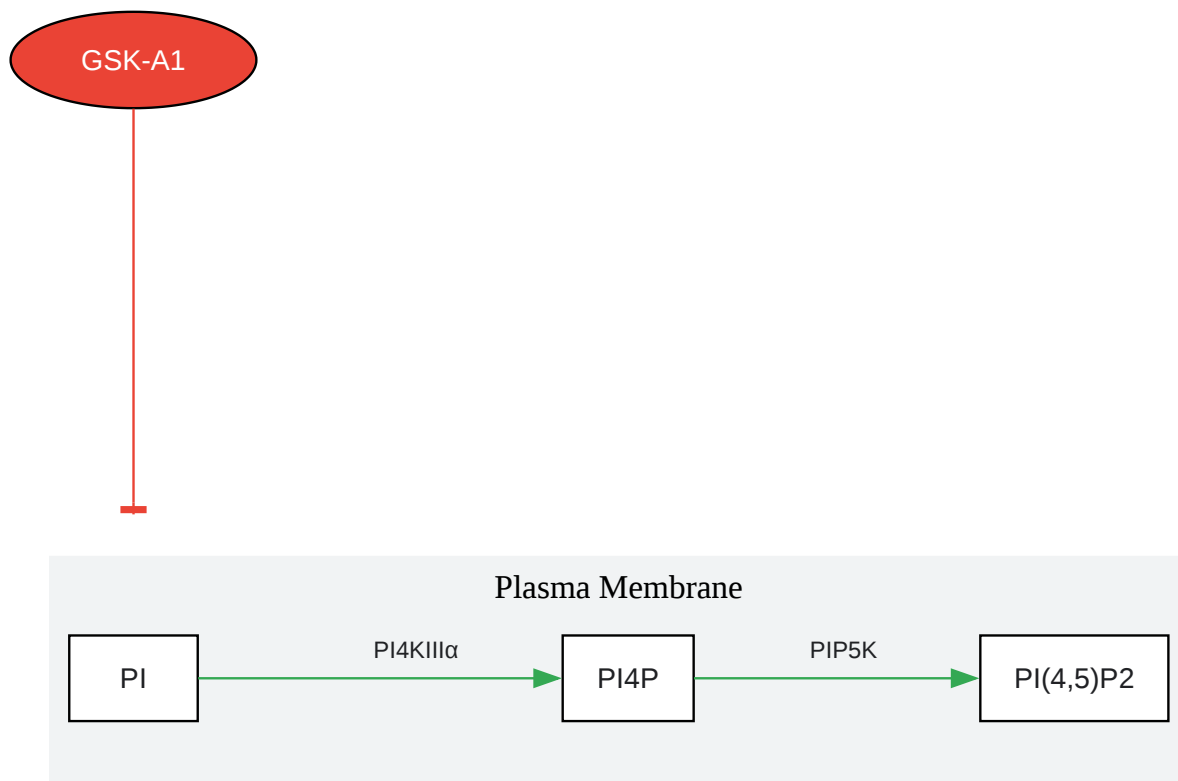
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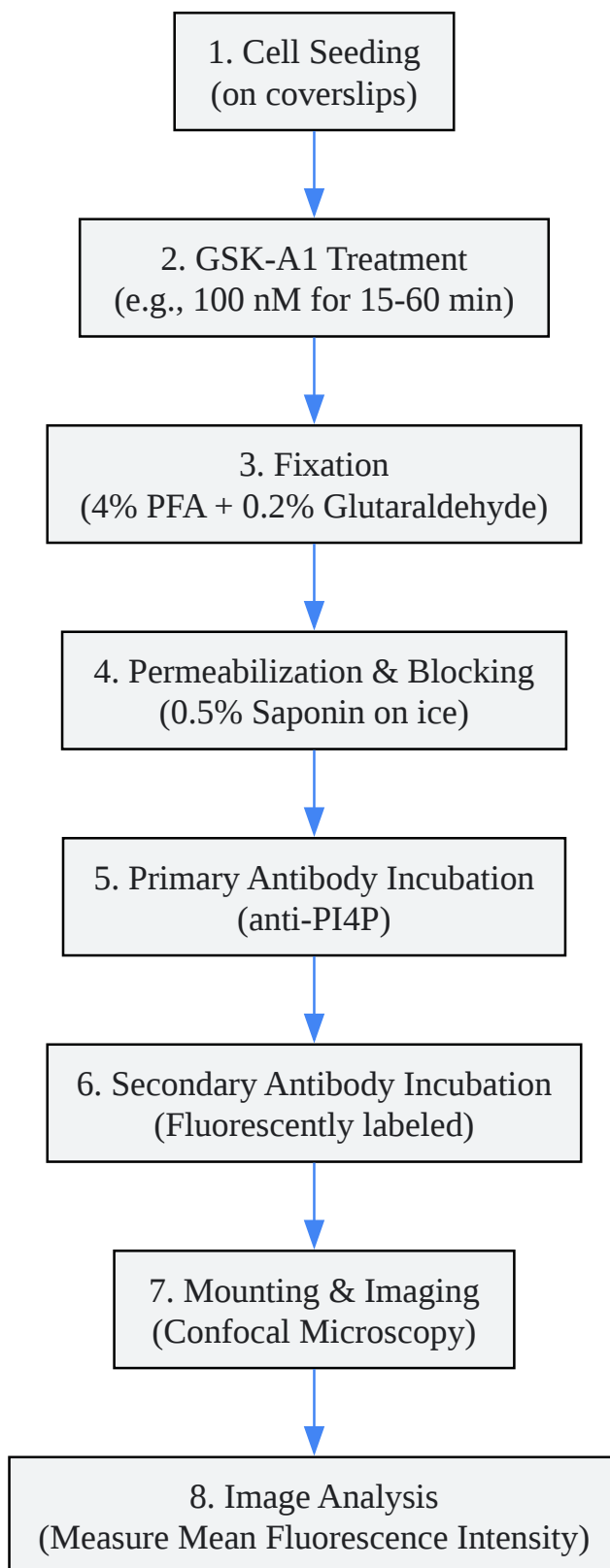
Introduction

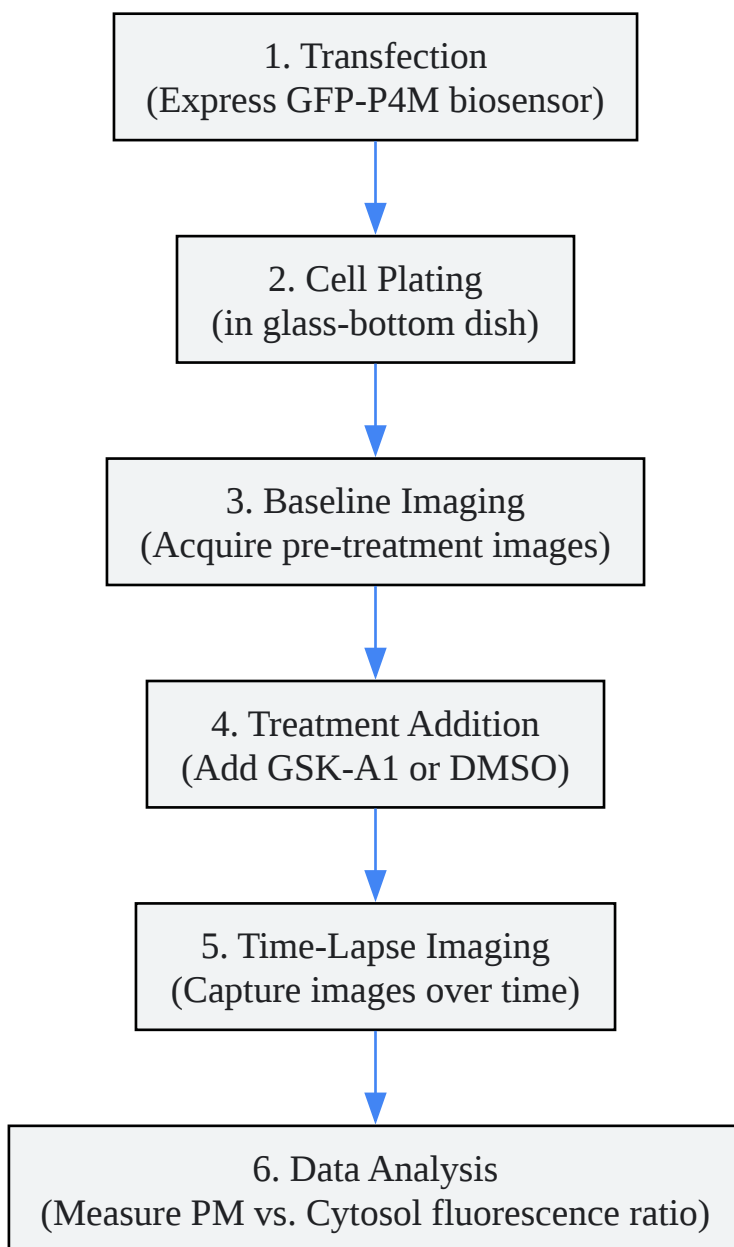
Phosphatidylinositol 4-phosphate (PI4P) is a low-abundance phospholipid crucial for maintaining the identity of the plasma membrane (PM) and the Golgi apparatus. It serves as a key signaling molecule, a precursor to phosphatidylinositol 4,5-bisphosphate (PI(4,5)P2), and a regulator of vesicular trafficking and ion channel function.[1][2][3] The synthesis of PI4P at the plasma membrane is primarily catalyzed by the enzyme Phosphatidylinositol 4-kinase type III alpha (PI4KIII α).[4]

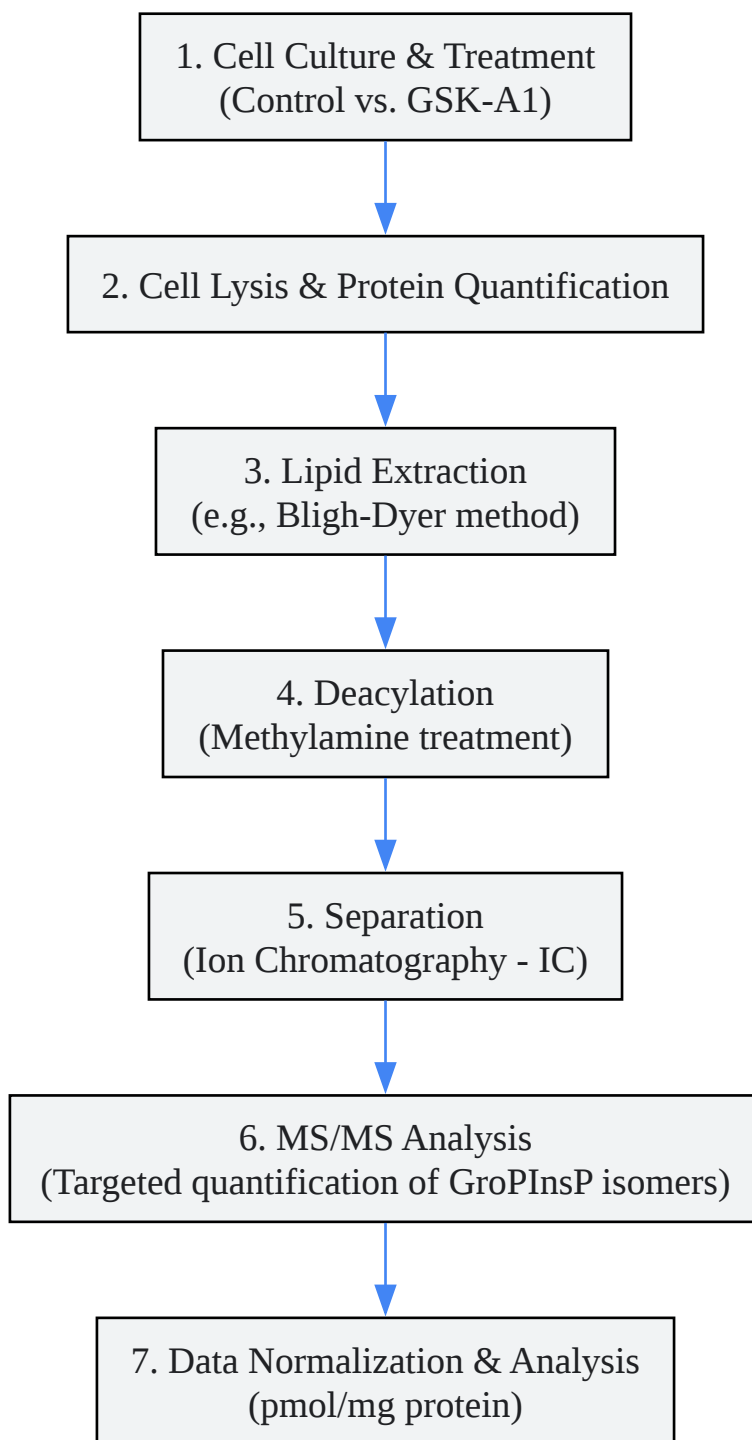
GSK-A1 is a potent and highly specific inhibitor of PI4KIII α . [5][6] By inhibiting this enzyme, **GSK-A1** treatment leads to a significant and rapid decrease in PI4P levels, particularly at the plasma membrane.[7][8] This makes **GSK-A1** an invaluable tool for studying the dynamic roles of the PM PI4P pool. Accurate measurement of PI4P levels after **GSK-A1** treatment is essential for researchers in cell biology and drug development to understand the downstream consequences of PI4KIII α inhibition and to characterize the cellular processes regulated by PI4P.

This document provides detailed application notes and protocols for several common methods used to quantify changes in PI4P levels following **GSK-A1** treatment.









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